

Application Note & Protocol Guide: 1-Acetylpiridine-4-carbonyl Chloride

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Compound of Interest

Compound Name: 1-Acetylpiridine-4-carbonyl chloride

Cat. No.: B015303

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Executive Summary

1-Acetylpiridine-4-carbonyl chloride is a highly valuable bifunctional reagent, pivotal in the fields of medicinal chemistry and advanced organic synthesis. Its structure, incorporating a protected piperidine nitrogen and a reactive acyl chloride, makes it an essential building block for introducing the 1-acetylpiridine-4-carboxamide moiety into target molecules. This moiety is a common feature in various pharmacologically active agents, contributing to desirable pharmacokinetic properties. This guide provides an in-depth analysis of the reaction conditions, detailed experimental protocols, and critical handling information for this versatile intermediate. We will explore its primary applications in amide bond formation, esterification, and Friedel-Crafts acylation, offering researchers the foundational knowledge to effectively and safely incorporate this reagent into their synthetic workflows.

Physicochemical Properties and Safe Handling

The efficacy of any reactive intermediate is intrinsically linked to its purity and stability. Understanding the properties of **1-acetylpiridine-4-carbonyl chloride** is the first step toward its successful application.

Property	Value	Reference(s)
CAS Number	59084-16-1	[1] [2] [3]
Molecular Formula	C ₈ H ₁₂ ClNO ₂	[1] [3] [4]
Molecular Weight	189.64 g/mol	[1] [3]
Appearance	White to light yellow solid/powder	[4]
Melting Point	135-137 °C	[2] [4]
Purity	Typically ≥95%	[5] [6]
Solubility	Soluble in DMSO (slightly), decomposes in water; soluble in common organic solvents like DCM and THF.	[2] [4] [5]

Critical Safety & Handling Protocols

1-Acetylpiriperidine-4-carbonyl chloride is a corrosive and moisture-sensitive compound that demands strict adherence to safety protocols.[\[1\]](#)[\[3\]](#)[\[7\]](#)

- Corrosivity: The compound is classified as a skin and eye corrosive (H314), causing severe burns upon contact.[\[1\]](#)[\[3\]](#) All handling must be performed within a certified chemical fume hood.
- Moisture Sensitivity: As an acyl chloride, it reacts violently with water and atmospheric moisture to produce corrosive hydrogen chloride (HCl) gas.[\[7\]](#)[\[8\]](#)[\[9\]](#) This reaction not only degrades the reagent but also creates a hazardous environment.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a full-face shield.[\[7\]](#)[\[9\]](#)[\[10\]](#)
- Storage: The reagent must be stored under an inert atmosphere (e.g., Nitrogen or Argon) in a tightly sealed container to prevent hydrolysis.[\[2\]](#)[\[4\]](#) Recommended storage is in a refrigerator or desiccator at low temperatures (-20°C is ideal) to maintain long-term stability.[\[2\]](#)[\[4\]](#)[\[11\]](#)

- Dispensing: Use Schlenk techniques or a glovebox for weighing and dispensing to minimize exposure to air and moisture.[11]
- Waste Disposal: Quench excess reagent carefully by slowly adding it to a stirred, cooled solution of sodium bicarbonate or another suitable base. All waste must be disposed of according to local hazardous waste regulations.[8][10]

Core Reactivity: Nucleophilic Acyl Substitution

The chemistry of **1-acetylpiridine-4-carbonyl chloride** is dominated by the electrophilicity of its carbonyl carbon. The primary reaction it undergoes is nucleophilic acyl substitution. This mechanism involves the attack of a nucleophile on the carbonyl carbon, forming a transient tetrahedral intermediate, followed by the elimination of the highly stable chloride leaving group to regenerate the carbonyl.[7][12]

Nucleophilic Acyl Substitution Mechanism

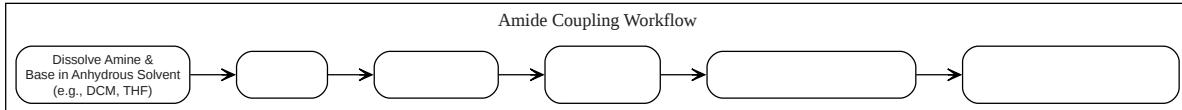
 $R-C(=O)-Cl$ $Nu-H$

1. Nucleophilic Attack

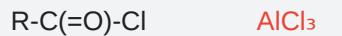
 $R-C(O^-)(Cl)-Nu^+H$ 2. Elimination of Leaving Group (Cl^-) $R-C(=O)-Nu$ $H-Cl$

Amide Coupling Workflow

Dissolve Amine & Base in Anhydrous Solvent (e.g., DCM, THF)



Friedel-Crafts Acylation Mechanism



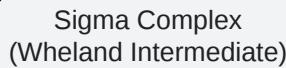
1. Lewis Acid Activation



2. Formation of Acylium Ion



3. Electrophilic Attack



4. Deprotonation & Aromatization

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